

# Core Chemical Properties

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**Compound Focus:** Tco peg3 CH<sub>2</sub>CO<sub>2</sub>H

Cat. No.: S8397988

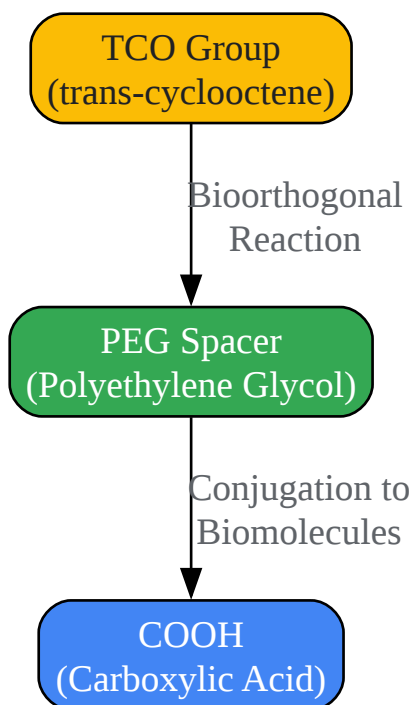
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The table below summarizes the fundamental technical data for TCO-PEG<sub>3</sub>-CH<sub>2</sub>CO<sub>2</sub>H:

Property	Specification
CAS Number	2249928-25-2 (commonly cited) [1]
Chemical Formula	C <sub>17</sub> H <sub>29</sub> NO <sub>7</sub> [1]
Molecular Weight	359.42 g/mol [1]
Purity	≥98% [1]
Other Known CAS	2141981-86-2 (for TCO-PEG <sub>3</sub> -acid, a highly similar compound) [2] [3]

## Structural Components & Function

TCO-PEG<sub>3</sub>-CH<sub>2</sub>CO<sub>2</sub>H is a tripartite molecule, with each section playing a distinct functional role [1] [2] [4].



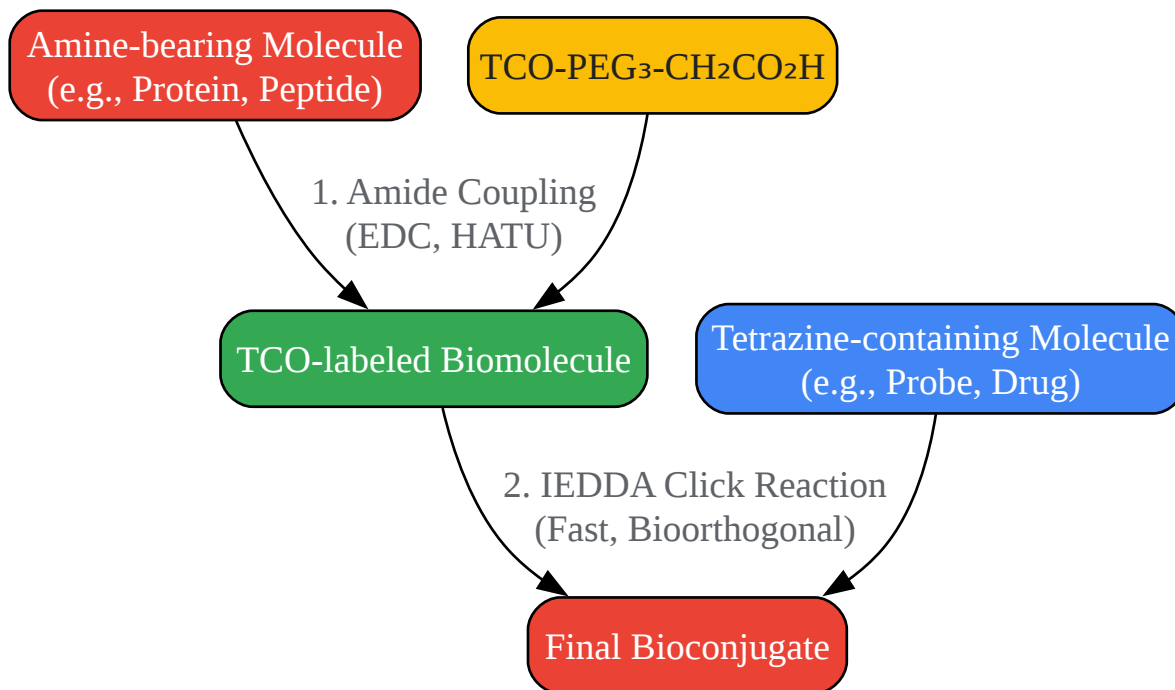
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#### *Structural and functional relationships of TCO-PEG<sub>3</sub>-CH<sub>2</sub>CO<sub>2</sub>H*

- **TCO (trans-cyclooctene)** serves as a **bioorthogonal handle** that rapidly and selectively reacts with **tetrazine** groups via an inverse electron-demand Diels-Alder (IEDDA) reaction, the fastest known bioorthogonal reaction [2] [4]. This reaction proceeds with exceptional selectivity in biological environments without interfering with native biochemical processes [2].
- **PEG Spacer** comprises a three-unit polyethylene glycol chain that acts as a flexible hydrophilic linker. This spacer **improves aqueous solubility**, reduces potential aggregation, and **minimizes steric hindrance**, ensuring the TCO and COOH groups can efficiently interact with their respective targets [5] [4].
- **Carboxylic Acid (CH<sub>2</sub>CO<sub>2</sub>H)** provides a versatile **amine-reactive site**. In the presence of activators like EDC or HATU, it forms stable amide bonds with primary amine groups (-NH<sub>2</sub>) found on biomolecules such as peptides, proteins, and antibodies [1] [2].

## Key Experimental Workflows

The primary application involves a two-step conjugation strategy to create complex bioconjugates, as visualized in the workflow below.



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*Two-step bioconjugation workflow using TCO-PEG<sub>3</sub>-CH<sub>2</sub>CO<sub>2</sub>H*

## Step 1: Conjugation via Amide Coupling

- **Activation:** The carboxylic acid (CH<sub>2</sub>CO<sub>2</sub>H) on the linker is activated using reagents like **EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)** or **HATU** to form an active O-acylisourea intermediate [2] [3].
- **Coupling:** This activated ester reacts with a **primary amine** on your target biomolecule (e.g., a lysine residue in a protein or the N-terminus of a peptide) to form a stable, covalent **amide bond** [2] [3]. This results in a biomolecule that is now labeled with the TCO group.

## Step 2: Bioorthogonal Click Reaction

- The TCO-labeled biomolecule is then incubated with a **tetrazine-containing molecule** (e.g., a fluorescent dye, drug, or affinity probe) [1] [4].

- The **IEDDA reaction** between TCO and tetrazine proceeds rapidly and efficiently at low concentrations in aqueous buffers, forming a stable dihydropyrazine bond and completing the bioconjugate [2] [4].

## Handling and Storage Guidelines

Proper handling is critical for maintaining reagent performance.

- **Stability Warning: The TCO group has a short half-life** and can naturally isomerize to the less reactive cis-cyclooctene (CCO), losing its reactivity with tetrazines. **Long-term storage is not recommended** [2].
- **Storage: Store the reagent at -20°C** in a desiccator under inert conditions. It is often supplied and should be shipped on **dry ice** [1] [6] [7].
- **Solubility: The PEG spacer confers good solubility in various solvents, including DMSO, DMF, DCM, THF, and Chloroform** [6] [3].

## Comparison to Related Reagents

The table below compares TCO-PEG<sub>3</sub>-CH<sub>2</sub>CO<sub>2</sub>H with other commonly used TCO linkers.

Reagent Name	CAS Number	Key Feature	Primary Use
TCO-PEG <sub>3</sub> -CH <sub>2</sub> CO <sub>2</sub> H	2249928-25-2 [1]	Carboxylic acid for amine conjugation [1]	Two-step bioconjugation via amide bond [1]
TCO-PEG <sub>3</sub> -Amine	N/A	Amine terminal group [6]	Conjugation to carboxylated molecules [6]
TCO-PEG <sub>3</sub> -Maleimide	1609659-01-9 [8]	Maleimide for thiol conjugation [8]	Direct labeling of cysteine residues or thiolated biomolecules [8]
TCO-PEG <sub>3</sub> -NHS ester	2269467-42-5 [7]	Pre-activated NHS ester [7]	Direct and efficient coupling to amines without additional activation [7]

TCO-PEG<sub>3</sub>-CH<sub>2</sub>CO<sub>2</sub>H is a versatile tool for creating sophisticated bioconjugates used in drug delivery, molecular imaging, and diagnostic assays. Its value lies in the combination of a stable, well-defined conjugation chemistry with an exceptionally fast and selective bioorthogonal click reaction.

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## References

1. TCO PEG3 CH2CO2H | CAS:2249928-25-2 [[axispharm.com](#)]
2. TCO-PEG3-acid, 2141981-86-2 [[broadpharm.com](#)]
3. TCO-PEG3-acid CAS#: 2141981-86-2 [[amp.chemicalbook.com](#)]
4. TCO PEG,TCO Linker - Click Chemistry Tools [[axispharm.com](#)]
5. PEG3-(CH2CO2H)2, 13887-98-4 [[broadpharm.com](#)]
6. TCO-PEG3-Amine [[vectorlabs.com](#)]
7. TCO\*-PEG3-NHS equatorial isomer [[tcichemicals.com](#)]
8. TCO-PEG3-Maleimide [[vectorlabs.com](#)]

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